

# Personal protective equipment for handling (S)-4-Phenyloxazolidin-2-one

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## Compound of Interest

Compound Name: (S)-4-Phenyloxazolidin-2-one

Cat. No.: B032377

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## Essential Safety and Handling Guide for (S)-4-Phenyloxazolidin-2-one

**(S)-4-Phenyloxazolidin-2-one** is a chiral auxiliary widely utilized in asymmetric synthesis, a critical process in the development of pharmaceuticals.<sup>[1]</sup> While an invaluable tool for researchers, proper handling and disposal are paramount to ensure laboratory safety. This guide provides essential, immediate safety and logistical information for its use.

## Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **(S)-4-Phenyloxazolidin-2-one**, the following personal protective equipment is recommended. Specifications may vary based on the scale of the experiment and specific laboratory conditions.

PPE Category	Item	Specifications and Remarks
Eye Protection	Safety Goggles or Glasses	Should be tested and approved under government standards such as NIOSH (US) or EN 166 (EU). <a href="#">[2]</a> <a href="#">[3]</a>
Hand Protection	Chemical-resistant Gloves	Nitrile rubber, neoprene, or PVC gloves are suitable. <a href="#">[3]</a> Gloves must be inspected before use and disposed of properly after handling the chemical. <a href="#">[2]</a>
Body Protection	Protective Clothing	A full-sleeved apron or lab coat is recommended to prevent skin contact. <a href="#">[4]</a> The type of protective equipment should be selected based on the concentration and amount of the substance being used. <a href="#">[2]</a>
Respiratory Protection	Dust Mask	A dust mask, such as a type N95 (US), is recommended, especially when there is a risk of dust formation. In case of inadequate ventilation, respiratory protection should be worn. <a href="#">[5]</a> A self-contained breathing apparatus may be necessary for spills or when dust formation is significant. <a href="#">[4]</a>

## Hazard Identification and First Aid

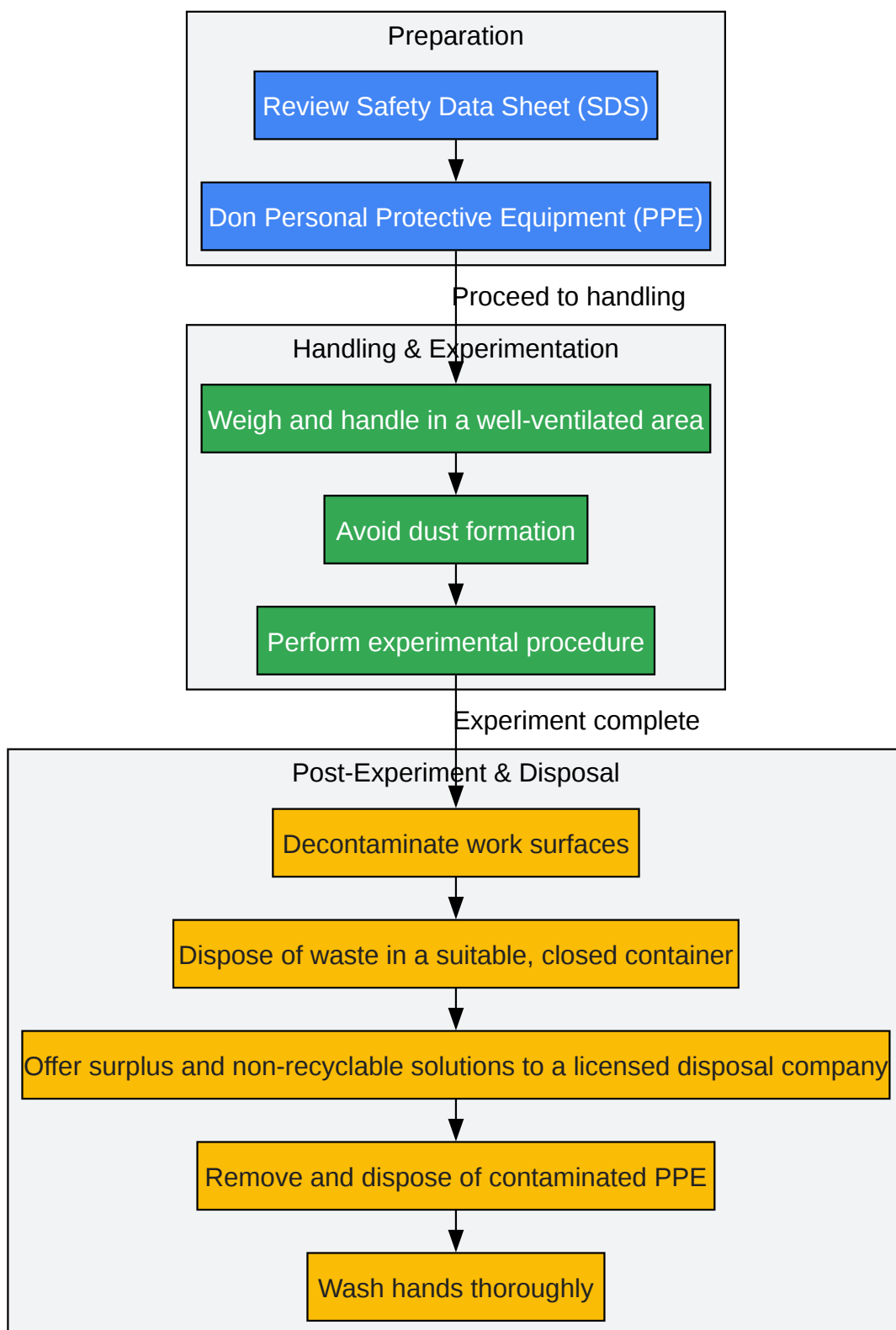
**(S)-4-Phenyloxazolidin-2-one** is classified as harmful if swallowed.[\[2\]](#)[\[6\]](#) It may also cause skin, eye, and respiratory irritation.[\[1\]](#)[\[7\]](#)

#### First Aid Procedures:

- If swallowed: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[2\]](#)[\[6\]](#)
- In case of skin contact: Remove contaminated clothing and wash the affected area with soap and plenty of water.[\[6\]](#)
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes.[\[3\]](#)  
[\[6\]](#)
- If inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen.[\[6\]](#)

## Operational Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **(S)-4-Phenyloxazolidin-2-one**, from preparation to disposal.



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Safe handling workflow for **(S)-4-Phenyloxazolidin-2-one**.

## Storage and Disposal

**Storage:** Store the container tightly closed in a dry, cool, and well-ventilated place.[6] It is also recommended to store this compound under an inert gas as it can be hygroscopic.

**Disposal:** Dispose of contents and container in accordance with local, regional, and national regulations. Surplus and non-recyclable solutions should be offered to a licensed disposal company.[2] Do not let the product enter drains.[2] Adhered or collected material should be promptly disposed of in suitable and closed containers.[6]

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